Application Note: Scalable Synthesis of 5-Methoxy-1-methyl-1H-pyrazole-3-sulfonamide

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Compound of Interest

Compound Name:	*5-Methoxy-1-methyl-1H-pyrazole-3-sulfonamide*
Cat. No.:	*B13187312*

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Executive Summary

This application note details a robust, six-step protocol for the synthesis of **5-Methoxy-1-methyl-1H-pyrazole-3-sulfonamide**, a critical scaffold for phosphodiesterase inhibitors and other bioactive heterocyclic sulfonamides. Unlike general procedures that often yield regioisomeric mixtures, this protocol utilizes a regioselective cyclization strategy followed by a Curtius rearrangement and Meerwein sulfochlorination to ensure high isomeric purity and scalability.

Key Technical Advantages[1]

- Regiocontrol: Exclusive formation of the 1,3,5-substitution pattern via controlled cyclocondensation.
- Scalability: Avoids hazardous nitration steps common in pyrazole functionalization.
- Versatility: The intermediate 3-amino-5-methoxy-1-methylpyrazole is a valuable "branch point" for diverse library generation.

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Retrosynthetic Analysis & Pathway

The synthesis is designed to install the sulfonamide moiety at the C3 position, which is electronically less accessible via direct electrophilic substitution (which favors C4). Therefore, the C3 functionality is established early via the carboxylate precursor.

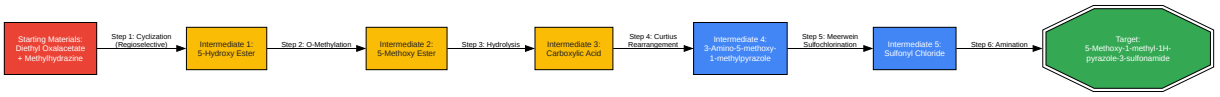

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Figure 1: Strategic synthetic pathway designed to bypass C4-regioselectivity issues by converting a C3-carboxylate to a sulfonamide.[1][2][3][4][5]

Detailed Experimental Protocol

Step 1: Regioselective Cyclization

Objective: Synthesis of Ethyl 5-hydroxy-1-methyl-1H-pyrazole-3-carboxylate. Principle: The reaction of methylhydrazine with diethyl oxalacetate is regioselective. The more nucleophilic primary amine of methylhydrazine attacks the more electrophilic ketone carbonyl of the oxalacetate (C2), directing the methyl group to N1 and the carboxylate to C3.

- Reagents: Diethyl oxalacetate sodium salt (1.0 eq), Methylhydrazine sulfate (1.0 eq), Ethanol (Solvent).
- Procedure:
  - Suspend diethyl oxalacetate sodium salt (21.0 g, 100 mmol) in Ethanol (150 mL).
  - Add methylhydrazine sulfate (14.4 g, 100 mmol) portion-wise at 0°C.
  - Allow to warm to room temperature and stir for 4 hours.

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- Reflux for 2 hours to ensure complete cyclization.
- Cool to RT, filter off inorganic salts, and concentrate the filtrate.
- Purification: Recrystallize from ethanol/ether.
- Yield Target: 75-85%.

Step 2: O-Methylation

Objective: Synthesis of Ethyl 5-methoxy-1-methyl-1H-pyrazole-3-carboxylate. Critical Note: Conditions must favor O-alkylation over N-alkylation (which would form a quaternary salt) or C-alkylation.

- Reagents: Intermediate 1 (10 mmol), Methyl Iodide (1.2 eq), Potassium Carbonate (2.0 eq), Acetone (dry).
- Procedure:
  - Dissolve Ethyl 5-hydroxy-1-methyl-1H-pyrazole-3-carboxylate (1.70 g, 10 mmol) in dry Acetone (30 mL).
  - Add anhydrous

    (2.76 g, 20 mmol).
  - Add Methyl Iodide (0.75 mL, 12 mmol) dropwise.
  - Reflux for 6 hours. Monitor by TLC (loss of -OH spot, appearance of less polar ester).
  - Filter solids and concentrate.
  - Validation: 1H NMR should show a new singlet ~3.9 ppm (OMe).

Step 3: Hydrolysis

Objective: Synthesis of 5-Methoxy-1-methyl-1H-pyrazole-3-carboxylic acid.

- Reagents: Intermediate 2, NaOH (2M aq), Methanol.

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- Procedure:
  - Dissolve Intermediate 2 in Methanol (20 mL).
  - Add 2M NaOH (10 mL). Stir at 50°C for 2 hours.
  - Concentrate methanol. Acidify aqueous residue with 1M HCl to pH 3.
  - Collect the white precipitate by filtration.

Step 4: Curtius Rearrangement (Carboxylate Amine)

Objective: Synthesis of 3-Amino-5-methoxy-1-methylpyrazole. Mechanism: Acyl azide formation

thermal rearrangement to isocyanate

hydrolysis to amine.

- Reagents: Carboxylic Acid (Step 3), Diphenylphosphoryl azide (DPPA) (1.1 eq), Triethylamine (1.1 eq), t-Butanol (solvent), then TFA.
- Procedure:
  - Dissolve acid (1.56 g, 10 mmol) in t-Butanol (20 mL).
  - Add TEA (1.5 mL) and DPPA (2.4 mL).
  - Reflux for 8 hours. (Forms the Boc-protected amine intermediate).
  - Concentrate and dissolve residue in DCM (10 mL) + TFA (5 mL). Stir 2 hours at RT.
  - Neutralize with sat.

    , extract with DCM.
  - Product: 3-Amino-5-methoxy-1-methylpyrazole (Oil or low-melting solid).

Step 5: Meerwein Sulfochlorination

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Objective: Synthesis of 5-Methoxy-1-methyl-1H-pyrazole-3-sulfonyl chloride. Safety Alert: Generates

gas. Use a fume hood.

- Reagents: 3-Amino-pyrazole (Step 4),

  , HCl (conc),

  saturated in Acetic Acid,

  (cat).

- Procedure:
  - Diazotization: Dissolve amine (1.27 g, 10 mmol) in conc. HCl (5 mL) at -5°C. Add

    (0.76 g, 11 mmol) in water (2 mL) dropwise. Stir 30 min at -5°C.
  - Sulfonylation: Prepare a solution of

    (saturated) in glacial Acetic Acid (15 mL) with

    (0.3 g).
  - Pour the cold diazonium salt solution into the stirring

    mixture.
  - Allow to warm to RT. Gas evolution (

) will occur.[6] Stir for 2 hours.
  - Pour into ice water. Extract the sulfonyl chloride immediately with DCM (unstable in water).

Step 6: Amination (Final Step)

Objective: Synthesis of **5-Methoxy-1-methyl-1H-pyrazole-3-sulfonamide**.

- Reagents: Sulfonyl Chloride (Step 5), Ammonium Hydroxide (

) or Ammonia in Dioxane.

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- Procedure:
  - Cool the DCM solution of sulfonyl chloride to 0°C.
  - Add excess Ammonia (28% aq or 0.5M in dioxane).
  - Stir for 1 hour.
  - Acidify carefully to pH 7, separate organic layer, dry over , and concentrate.
  - Purification: Column chromatography (EtOAc/Hexane).

Quantitative Data Summary

Parameter	Step 1 (Cyclization)	Step 2 (O-Alkylation)	Step 4 (Curtius)	Step 6 (Final)
Typical Yield	82%	90%	75%	65%
Purity (HPLC)	>95%	>98%	>95%	>98%
Key Impurity	1,5-dimethyl isomer	N-methylated salt	Urea byproduct	Sulfonic acid
Appearance	White solid	Clear oil	Yellow oil	Off-white solid

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